

Essential Safety and Operational Guide for 4-(1H-Tetrazol-5-yl)Benzaldehyde

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Compound of Interest

Compound Name: 4-(1H-Tetrazol-5-yl)Benzaldehyde

Cat. No.: B1302315

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-(1H-Tetrazol-5-yl)Benzaldehyde** (CAS No. 74815-22-8). Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

4-(1H-Tetrazol-5-yl)Benzaldehyde is a chemical compound that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, skin contact, and ingestion. The compound is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2] It is also classified as harmful if swallowed and is a combustible solid[3].

The following table summarizes the required personal protective equipment (PPE) to mitigate these risks.

Protection Type	Specific Requirement	Standard/Comment
Eye/Face Protection	Chemical splash goggles and a face shield.	Goggles must conform to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn over goggles, especially when handling larger quantities or during reactions where splashing is a risk.
Skin Protection	Flame-resistant, knee-length lab coat and chemical-resistant gloves.	A flame-resistant lab coat is crucial. Nitrile gloves are recommended, but compatibility should be verified. [4]
Respiratory Protection	Required if dust is generated or exposure limits are exceeded.	An air-purifying respirator with appropriate cartridges or a supplied-air respirator should be used based on the scale of work and ventilation conditions. [4]

Operational Plan: Handling and Storage

Safe handling and storage are paramount to prevent accidental exposure and maintain the integrity of the compound.

Handling:

- All work with **4-(1H-Tetrazol-5-yl)Benzaldehyde** must be conducted in a designated fume hood with the sash at the lowest practical height.
- The work area should be clear of all other chemicals and equipment to prevent cross-contamination and unforeseen reactions.

- Use non-metal spatulas (e.g., Teflon-coated) for transfers to avoid friction and potential ignition sources.[4]
- Ground all equipment to prevent static discharge.[4]
- Avoid the generation of dust. If the solid is fine, handle it carefully to minimize aerosolization.
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames as it is a combustible solid.
- Store away from oxidizing agents and incompatible materials.
- The storage area should be clearly labeled, and access should be restricted to authorized personnel.

Disposal Plan

Proper disposal of **4-(1H-Tetrazol-5-yl)Benzaldehyde** and its containers is crucial to prevent environmental contamination and ensure safety.

Waste Disposal:

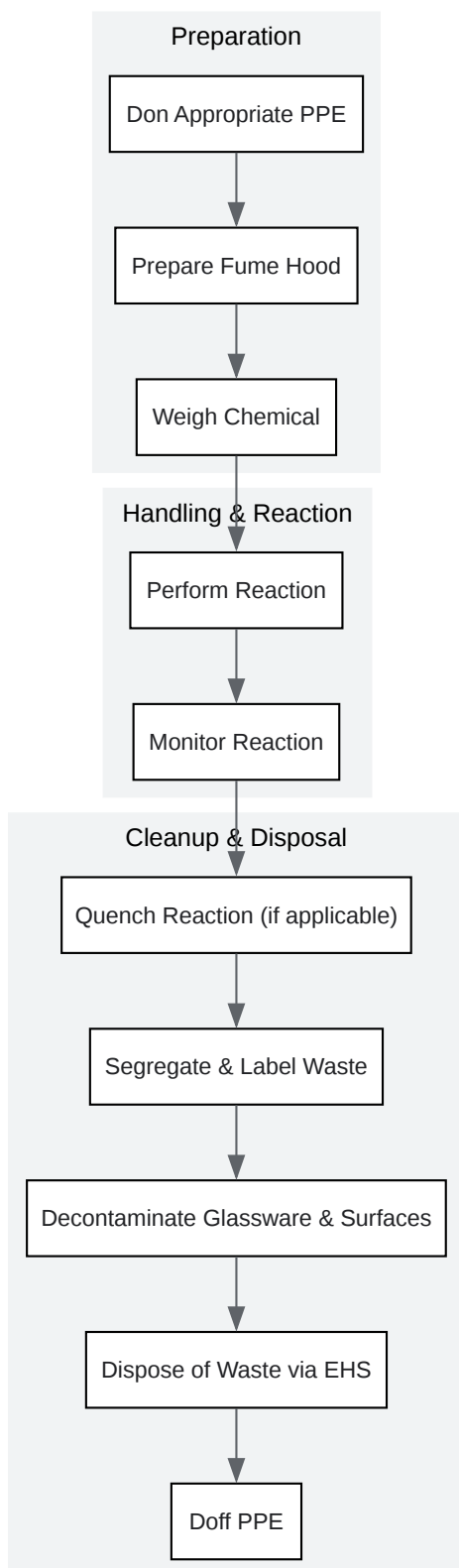
- Whatever cannot be saved for recovery or recycling should be managed in an appropriate and approved waste disposal facility.[5]
- Dispose of unused contents and containers in accordance with federal, state, and local requirements.[5]
- Contaminated materials such as gloves, filter paper, and empty containers should be treated as hazardous waste.

Spill Response:

- In the event of a spill, evacuate the immediate area.
- Ventilate the area of the leak or spill and remove all sources of ignition.[5]
- Wear appropriate personal protective equipment as specified in the table above.[5]
- For small spills, carefully clean up using non-sparking tools and wet methods to prevent dust generation.[4]
- Collect the spilled material in a sealed container for hazardous waste disposal.[4]
- Do not flush to sewer.[5]

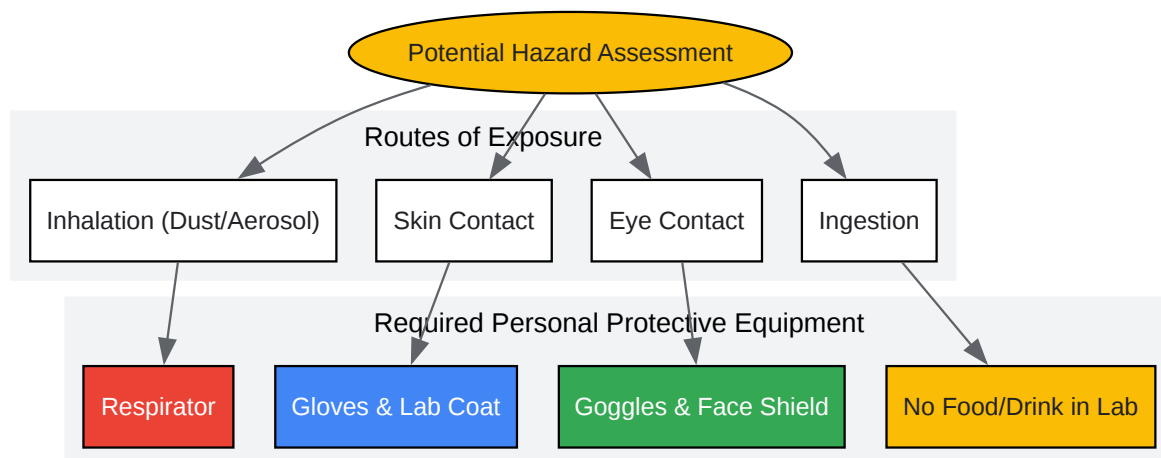
Experimental Workflow and PPE Selection Diagrams

The following diagrams illustrate the safe handling workflow and the logic for selecting appropriate personal protective equipment.



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Caption: Experimental workflow for handling **4-(1H-Tetrazol-5-yl)Benzaldehyde**.



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Caption: PPE selection based on hazard assessment.

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